

Commercial Suppliers and Technical Profile of Bis(p-aminophenoxy)dimethylsilane

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Compound of Interest

Compound Name:	Bis(p-aminophenoxy)dimethylsilane
Cat. No.:	B075184

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(p-aminophenoxy)dimethylsilane (CAS No. 1223-16-1) is a specialized organosilane compound. Its chemical structure features a central dimethylsilane core bonded to two p-aminophenoxy groups. This unique arrangement imparts a combination of properties derived from both the flexible siloxane linkage and the reactive amine functionalities of the aromatic rings. Primarily utilized in the field of materials science, this compound serves as a key monomer in the synthesis of high-performance polymers, particularly polyimides. While its role as an intermediate in the manufacturing of various silicone compounds and potentially pharmaceuticals is noted, its direct application in biological signaling pathways is not substantially documented in current scientific literature.^{[1][2]} This guide provides a comprehensive overview of its commercial availability, physicochemical properties, and established synthesis protocols.

Commercial Availability

A range of chemical suppliers offer **Bis(p-aminophenoxy)dimethylsilane**, catering to both research and industrial scale requirements. The purity levels typically range from 97% to 99.8%. Pricing and packaging vary by supplier.

Supplier	Purity	Available Quantities	Country
Hubei Co-Formula Material Tech Co.,Ltd.	Information not available	Industrial Scale	China
Alfa Chemistry	Research Grade	10 g, 100 g	USA
ChemicalBook	≥99%, 99.8%	Inquire for details	China
ALFA CHEMICAL	97% Min.	Inquire for details	China
Echemi	Information not available	Inquire for details	China
LookChem	Information not available	1 g, 2 g, 5 g, 10 g, 25 g	USA/China
Orion Cientific (Laibo Chem)	Information not available	5 g	Spain
CymitQuimica (Fluorochem)	98%	Inquire for details	Spain
Shanghai Worldyang Chemical Co.,Limited	Information not available	Inquire for details	China
SiSiB Silicones	Information not available	100ml, 250ml, 500ml, 1000ml, 210L drum, 1000L IBC	China

Physicochemical Properties

A summary of the key quantitative data for **Bis(p-aminophenoxy)dimethylsilane** is presented below. These properties are critical for its application in polymer synthesis and for predicting its behavior in various chemical processes.

Property	Value
CAS Number	1223-16-1
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₂ Si
Molecular Weight	274.39 g/mol
Melting Point	64 °C
Boiling Point	195-199 °C @ 0.5 mmHg; 401.632 °C @ 760 mmHg
Density	~1.15 g/cm ³
Appearance	Amber to brown liquid or solid

Experimental Protocols

Synthesis of Bis(p-aminophenoxy)dimethylsilane

A common and economical method for the synthesis of **Bis(p-aminophenoxy)dimethylsilane** involves the reaction of p-aminophenol with dimethyldichlorosilane.^[1] The following protocol is based on an optimized process described in the literature.

Materials:

- p-Aminophenol
- Dimethyldichlorosilane
- Triethylamine (as an acid scavenger)
- Benzene (as a solvent)

Procedure:

- In a reaction vessel, dissolve p-aminophenol in benzene.
- Add triethylamine to the solution. This will act as a base to neutralize the HCl byproduct.

- Slowly add dimethyldichlorosilane to the mixture while stirring.
- Maintain the reaction temperature at 40°C.
- Continue the reaction for 4 hours.
- After the reaction is complete, the product, **Bis(p-aminophenoxy)dimethylsilane**, can be isolated and purified using standard laboratory techniques such as filtration to remove triethylamine hydrochloride salt, followed by solvent evaporation and potentially recrystallization or distillation.

Characterization: The structure and purity of the synthesized product can be confirmed using the following analytical techniques:

- Melting Point Apparatus: To determine the melting point.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: To identify the characteristic functional groups.
- Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy: To confirm the proton environment in the molecular structure.

Applications in Materials Science

The primary application of **Bis(p-aminophenoxy)dimethylsilane** is as a diamine monomer in the synthesis of silicon-containing polyimides.^[1] Polyimides are a class of high-performance polymers known for their excellent thermal stability, chemical resistance, and mechanical properties. The incorporation of a flexible dimethylsiloxane linkage into the polyimide backbone can enhance properties such as:

- Improved solubility
- Lower dielectric constant
- Increased flexibility
- Enhanced processability

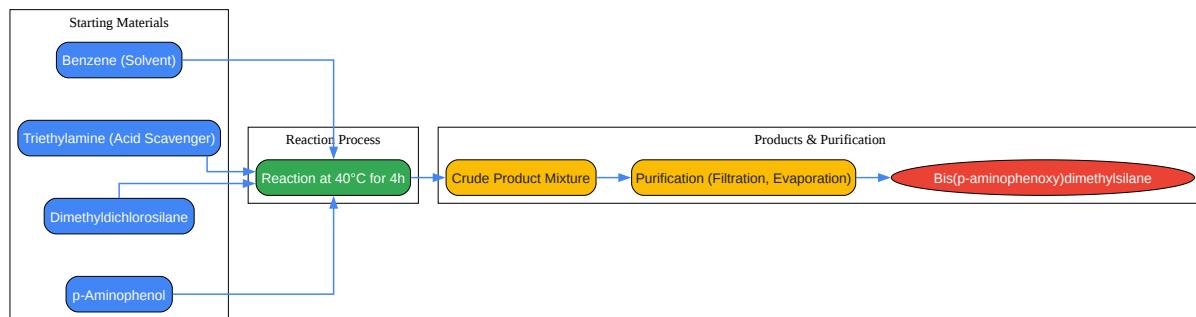
The synthesis of polyimides from this monomer typically follows a two-step process:

- Poly(amic acid) formation: Reaction of the diamine, **Bis(p-aminophenoxy)dimethylsilane**, with a dianhydride (e.g., pyromellitic dianhydride) in a polar aprotic solvent (e.g., N,N-dimethylacetamide) at ambient temperature to form the soluble poly(amic acid) precursor.
- Imidization: The poly(amic acid) is then converted to the final polyimide through thermal or chemical cyclization, which involves the elimination of water.

Signaling Pathways and Drug Development

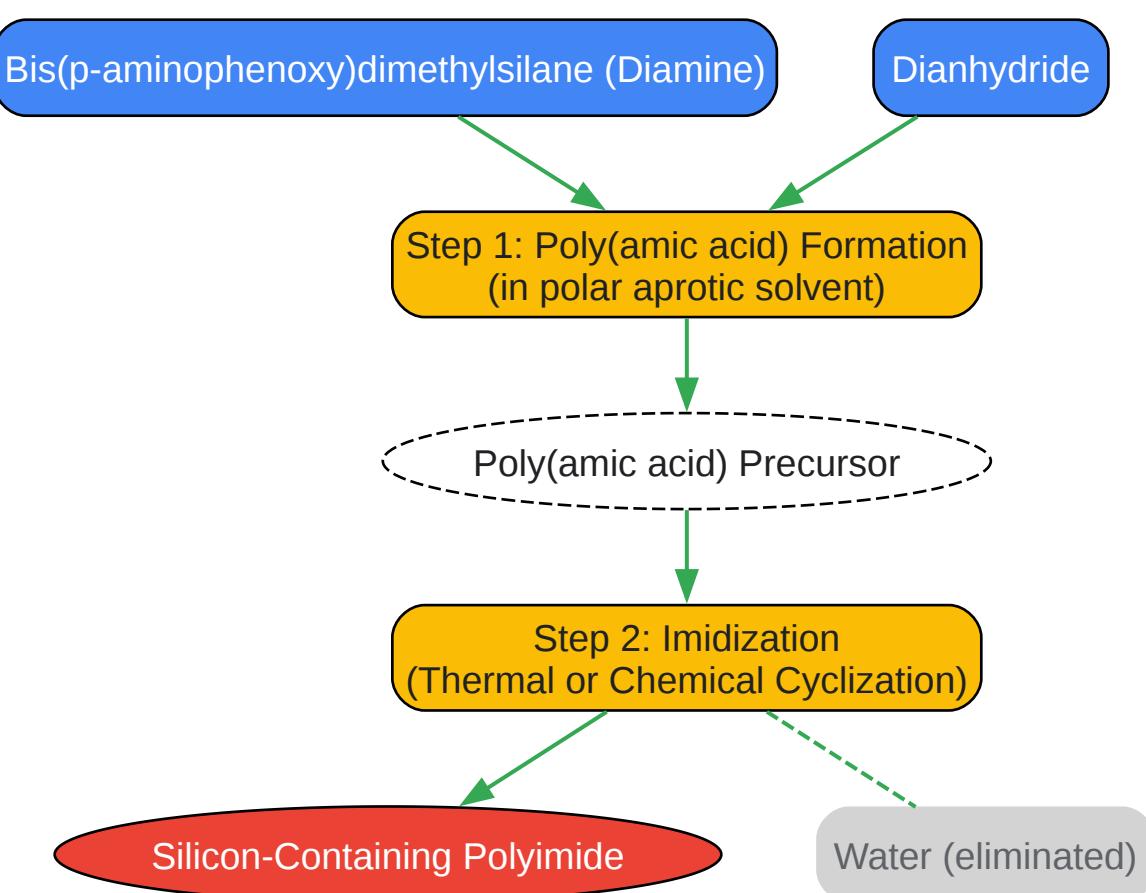
The prompt requested information on signaling pathways related to this compound. However, based on the available scientific and commercial literature, **Bis(p-aminophenoxy)dimethylsilane** is primarily used in materials science and polymer chemistry. There is no significant evidence to suggest its direct involvement in biological signaling pathways or as a primary active pharmaceutical ingredient in drug development. Its mention in the context of "pharmaceuticals" likely refers to its potential use as an intermediate in the synthesis of more complex molecules or as a component in drug delivery systems or medical devices due to the biocompatibility of some polysiloxanes. Researchers in drug development should be aware of this distinction.

Visualizations



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Caption: Synthesis workflow for **Bis(p-aminophenoxy)dimethylsilane**.



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Caption: Logical flow for the synthesis of polyimides.

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